

reducing Chloroneb volatilization and drift during application

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Compound Focus: Chloroneb

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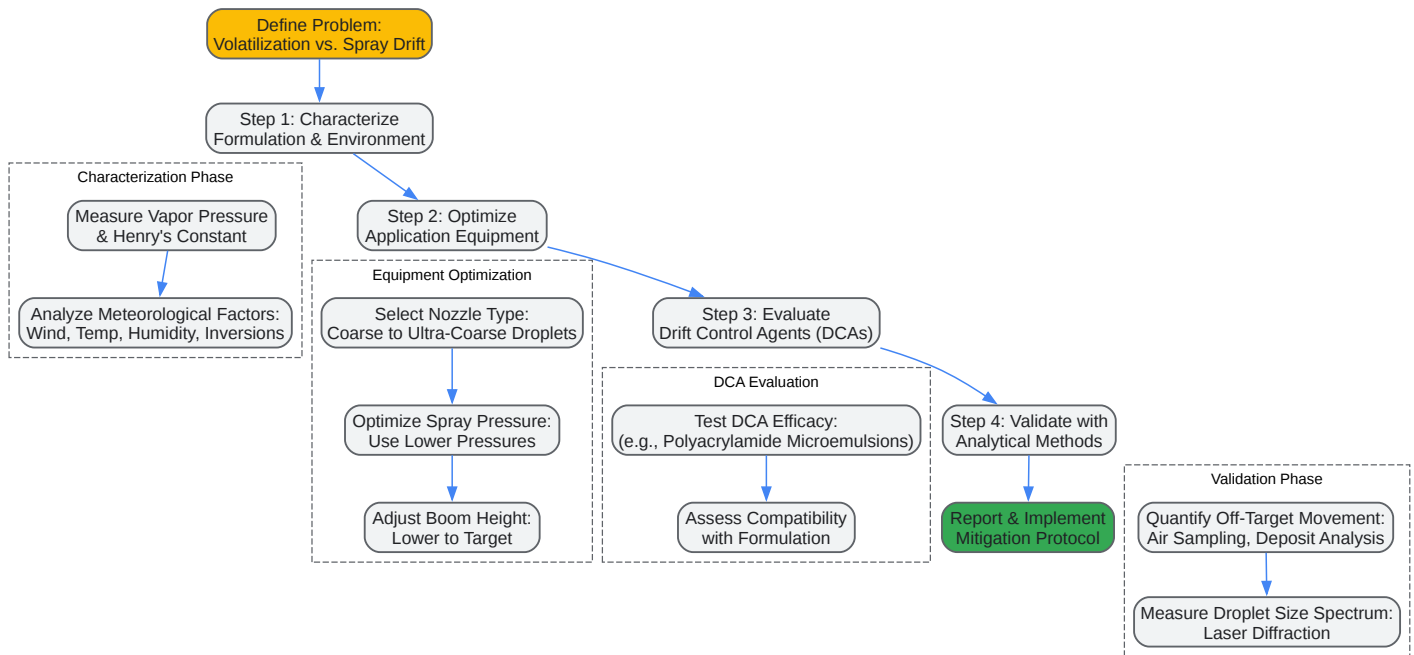
Chloroneb: Basic Properties & Application Challenges

This table summarizes key environmental fate properties of **Chloroneb** that are critical for understanding its volatilization and drift potential [1].

Property	Value	Implication for Application
Vapor Pressure	400 mPa at 20°C	High volatility ; can convert to gas and move off-site after application [1].
Henry's Law Constant	1.05 Pa m ³ mol ⁻¹	Moderately volatile ; indicates a tendency to move from water to air [1].
Soil DT ₅₀ (Persistence)	130 days (typical)	Persistent ; remains in the environment for a long time [1].
Water Solubility	8 mg/L at 20°C	Low aqueous solubility ; suggests low mobility in leaching [1].
Status	Obsolete / Not approved in EU	Modern application data and specific mitigation guides are scarce [1].

General Strategies to Mitigate Volatilization and Drift

The following experimental workflow outlines a systematic approach to investigate and mitigate application issues. It is based on general pesticide best practices [2] [3] due to the lack of **Chloroneb**-specific protocols.



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Based on the workflow above, here are detailed methodologies for the key mitigation strategies:

Application Equipment Optimization

- **Nozzle Selection:** Consult nozzle manufacturers' droplet size category charts. Use nozzles classified as producing **Coarse to Ultra-Coarse** droplets (e.g., turbulence-chamber or venturi nozzles) to minimize the volume of fine, drift-prone droplets [3]. The pesticide label may mandate a specific droplet size category [3].
- **Spray Pressure:** Operate at the **lowest effective pressure** recommended for the nozzle. Higher pressures shear droplets into smaller sizes, increasing drift potential. Reducing pressure may require recalibration of sprayer speed and carrier volume [3].
- **Boom Height:** Keep the boom as **low as practicable** above the target to minimize the distance droplets are exposed to wind. Use manufacturer recommendations for the specific nozzle to ensure proper overlap and pattern uniformity [3].

Evaluation of Drift Control Agents (DCAs)

- **Protocol for DCA Screening:** DRAs like polyacrylamide (PAM) can increase droplet size and reduce driftable fines [4] [5].
 - **Prepare Tank Mixtures:** Incorporate the DRA into the spray solution according to the manufacturer's recommended rate.
 - **Measure Droplet Spectrum:** Use a laser diffraction system (e.g., following methods like ASABE S-572.1) to analyze the droplet size distribution of the mixture with and without the DRA [5].
 - **Key Metric:** The primary efficacy indicator is a **reduction in the "Percent Volume Driftable Fraction"**, typically comprising droplets smaller than 100-150 microns [4].
- **Note on Advanced DCAs:** Recent patent literature describes **polyacrylamide microemulsions** (inverse microlatexes) that offer compatibility with a wider range of formulations, including lipophilic (oil-based) components, and can be used at lower rates than traditional PAM products [5]. These could be a focus for novel formulation development.

Frequently Asked Questions

- **What is the critical difference between volatility and spray drift?** Spray drift is the **off-target movement of spray droplets** during application, primarily influenced by droplet size, weather, and equipment [2]. Volatilization is the **post-application movement** of a pesticide after it has been

deposited, where it converts into a gas and moves off-site [2]. **Chloroneb** presents a risk for both due to its high vapor pressure [1].

- **What are the best conditions to apply a volatile fungicide like Chloroneb?** Apply during cool, humid conditions with moderate wind speeds (3-10 mph). **Avoid applications during temperature inversions**, which typically occur in the early morning or evening. During an inversion, air does not mix, and spray or vapor can concentrate and move unpredictably off-target [3].
- **My experimental crop shows signs of off-target damage. What is the first step?** The first step is to **document the damage thoroughly** with photographs, GPS coordinates, and notes on environmental conditions. Then, report the incident to the relevant state regulatory agency (e.g., the Department of Agriculture). They can conduct an official investigation, which may include chemical residue analysis [3].

Important Limitations & Future Research

- **Data Is Dated:** The most specific data for **Chloroneb** is from older sources, and its status as "obsolete" means modern, peer-reviewed application studies are lacking [1].
- **Regulatory Scrutiny:** Be aware that regulatory bodies like the EPA are increasingly focused on spray drift and volatilization in risk assessments, which can lead to mandatory buffer zones or use restrictions [6].
- **Experimental Need:** For a definitive protocol, new empirical research is needed to test specific DCAs and application parameters with **Chloroneb** under controlled conditions.

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References

1. Chloroneb [sitem.herts.ac.uk]
2. Minimize effects of volatility & spray drift when... | Corteva Agriscience [corteva.us]
3. Suspect pesticide drift? What to do and how to prevent ... [blog-crop-news.extension.umn.edu]

4. US20180055045A1 - Use Of A Composition For Reducing ... [patents.google.com]

5. Transparent or semitransparent inverse microlatices of ... [patents.justia.com]

6. Spray Drift and Volatilization : Issues to Navigate Carefully as EPA... [lawbc.com]

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